

Technical Guide: Health and Safety for 3-Hydroxyadamantan-1-yl Methacrylate

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Compound of Interest

Compound Name: 3-Hydroxyadamantan-1-yl
methacrylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety data for the handling of **3-Hydroxyadamantan-1-yl methacrylate** (CAS No. 115372-36-6). The information is compiled from safety data sheets and chemical supplier information to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Hydroxyadamantan-1-yl methacrylate** is presented in the table below. These properties are essential for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C14H20O3	[1][2]
Molecular Weight	236.31 g/mol	[1]
Appearance	White to almost white crystal or powder	[3][4][5]
Melting Point	89.0 to 93.0 °C	[1][2][5]
Boiling Point	329 °C	[1][2]
Density	1.17 - 1.2 g/cm ³	[1][3]
Flash Point	133 °C	[1][2]
Solubility	Soluble in Methanol	[1]

Health Hazard Information

3-Hydroxyadamantan-1-yl methacrylate is classified as a hazardous substance. The primary hazards are skin and eye irritation.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation
Serious Eye Irritation (Category 2)	GHS07	Warning	H319: Causes serious eye irritation

Potential Health Effects:

- Eye Contact: Causes serious eye irritation. Symptoms may include redness, pain, and watering.[4]
- Skin Contact: Causes skin irritation.[4] May cause an allergic skin reaction.[6] Symptoms can include redness, itching, and inflammation.[6]

- Inhalation: May cause respiratory irritation.
- Ingestion: May be harmful if swallowed.

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize risks.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory.[\[4\]](#)[\[7\]](#)
- Hand Protection: Wear protective gloves.[\[4\]](#)[\[7\]](#)
- Skin and Body Protection: Wear suitable protective clothing and safety shoes.[\[4\]](#)[\[7\]](#)
- Respiratory Protection: In case of inadequate ventilation or dust generation, use a dust respirator.[\[4\]](#)[\[7\]](#)

Handling Procedures:

- Ensure good ventilation of the work station.[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[7\]](#)
- Do not breathe dust, fumes, mist, spray, or vapors.[\[6\]](#)[\[7\]](#)
- Wash hands and face thoroughly after handling.[\[4\]](#)
- Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[\[6\]](#)

Storage Conditions:

- Keep container tightly closed.[\[4\]](#)
- Store in a cool, dark, and dry place.[\[1\]](#)[\[4\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[4\]](#)

- Polymerization may occur due to heat, light, or contact with polymerization initiators.[4]

Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes.[7] Remove contact lenses, if present and easy to do. Continue rinsing.[4][7] Get medical advice/attention.[4][7]
Skin Contact	Wash with plenty of soap and water.[7] If skin irritation occurs, get medical advice or attention. [4] Take off contaminated clothing and wash it before reuse.[4]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Get medical advice/attention.[7]
Ingestion	Rinse mouth. Get medical advice/attention if you feel unwell.[4]

Spill and Disposal Considerations

- Spill Response: Evacuate the area.[6] For containment, stop the leak if it is safe to do so.[7] Absorb with appropriate material.[7] For large spills, cover drains and build dikes to prevent entry into sewer systems or bodies of water.[6]
- Disposal: Dispose of contents and container in accordance with applicable local, regional, national, and international regulations.[6]

Experimental Protocols

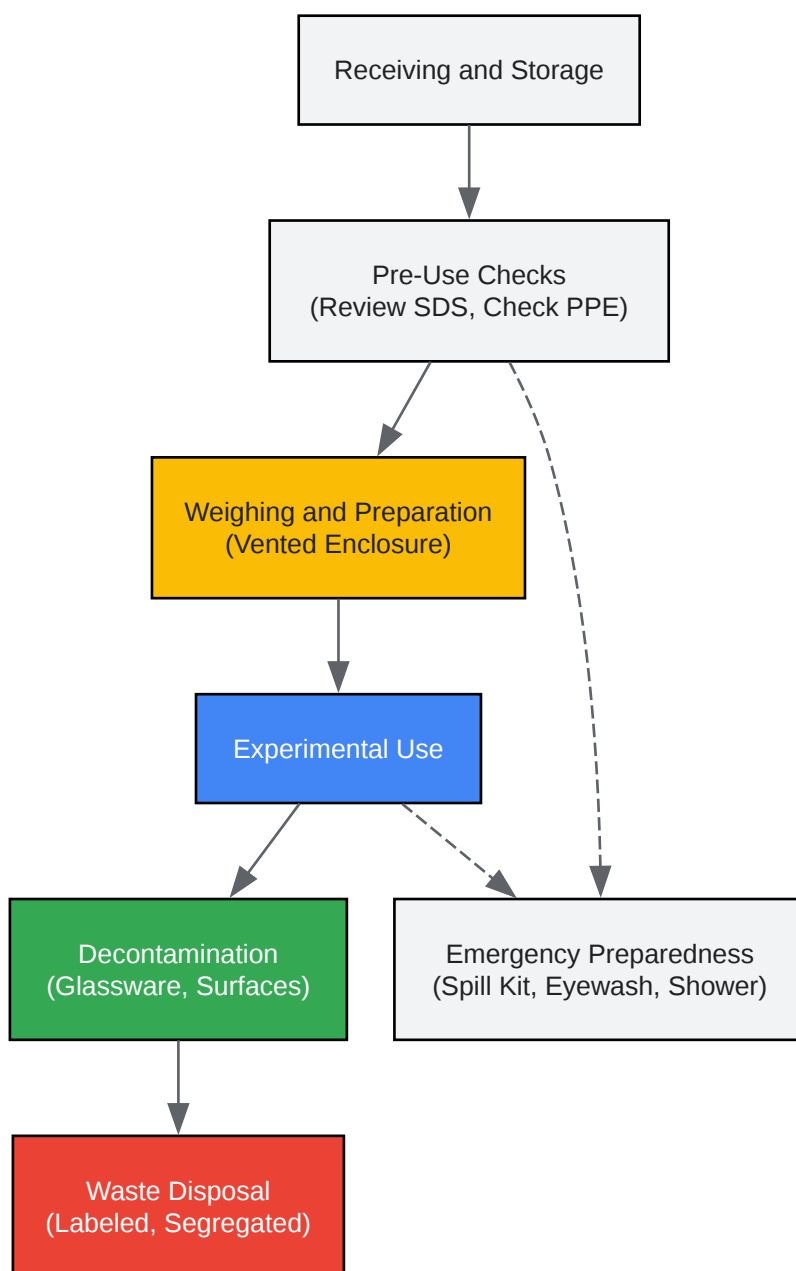
Detailed experimental protocols for the toxicological assessment of **3-Hydroxyadamantan-1-yl methacrylate** are not publicly available in the referenced safety data sheets. The hazard

classifications provided are based on standardized testing methodologies required by regulatory bodies. These studies are typically conducted by the manufacturer and are often proprietary.

The general principles of toxicology testing involve assessing the substance's effects on biological systems through in vitro and in vivo studies. For skin and eye irritation, standardized tests like the Draize test or alternative in vitro methods are commonly employed.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **3-Hydroxyadamantan-1-yl methacrylate** in a laboratory setting.



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Caption: Safe handling workflow for **3-Hydroxyadamantan-1-yl methacrylate**.

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